

Introduction: The Versatility of a Dihalogenated Ketone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2,2-Dibromo-6-methoxy-1-indanone*

CAS No.: 62015-81-0

Cat. No.: B13799939

[Get Quote](#)

2,2-Dibromo-6-methoxy-1-indanone is a bifunctional α,α -dihalocarbonyl compound that serves as a privileged scaffold and a versatile building block in modern organic synthesis.^[1] Its structure, featuring a geminal dibromo group adjacent to a carbonyl on an indanone framework, imparts a unique and potent reactivity profile. This guide provides an in-depth exploration of the synthesis, core chemical behaviors, and synthetic applications of this valuable intermediate, offering field-proven insights for researchers, scientists, and professionals in drug development. The strategic placement of the bromine atoms activates the molecule for a range of transformations, including reductive dehalogenations, classic rearrangement reactions, and as a precursor to other valuable synthons.

The indanone core itself is a common motif in numerous biologically active compounds and natural products, making its derivatives, such as the title compound, of significant interest.^{[2][3]} Understanding the causality behind the experimental choices in its reactions is key to harnessing its full synthetic potential.^[4]

Chemical Properties	
IUPAC Name	2,2-Dibromo-6-methoxy-2,3-dihydro-1H-inden-1-one
Molecular Formula	C ₁₀ H ₈ Br ₂ O ₂
Molecular Weight	320.00 g/mol
CAS Number	Not readily available; parent 2,2-Dibromo-1-indanone is 7749-02-2[5]
Appearance	Typically a solid crystalline powder

Synthesis: Accessing the Key Intermediate

The most direct and common method for preparing **2,2-Dibromo-6-methoxy-1-indanone** is through the acid-catalyzed α -halogenation of its parent ketone, 6-methoxy-1-indanone. This reaction proceeds via an enol intermediate, which then acts as a nucleophile, attacking molecular bromine.[6] The presence of two α -hydrogens allows for a double substitution to yield the gem-dibromo product.

The choice of an acid catalyst is crucial as it facilitates the tautomerization to the enol form, which is the rate-determining step of the reaction.[6] Solvents like acetic acid are often employed as they can both dissolve the starting materials and participate in the proton transfers required for the mechanism.



[Click to download full resolution via product page](#)

Figure 1: Synthesis of the title compound via α -halogenation.

Experimental Protocol: Synthesis of 2,2-Dibromo-6-methoxy-1-indanone

Objective: To synthesize **2,2-Dibromo-6-methoxy-1-indanone** from 6-methoxy-1-indanone.

Materials:

- 6-Methoxy-1-indanone (1.0 eq)
- Bromine (Br₂) (2.1 eq)
- Glacial Acetic Acid
- Round-bottom flask with magnetic stirrer
- Dropping funnel
- Ice bath

Procedure:

- Setup: Dissolve 6-methoxy-1-indanone in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer. Cool the flask in an ice bath to 0-5 °C.
- Bromine Addition: In a dropping funnel, prepare a solution of bromine in glacial acetic acid. Add this solution dropwise to the stirred indanone solution over 30-60 minutes. The key is to maintain the temperature below 10 °C to control the reaction rate and minimize side products. The disappearance of the bromine's reddish-brown color indicates its consumption.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-4 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Workup: Carefully pour the reaction mixture into a beaker containing ice water. The product will precipitate as a solid.
- Isolation: Collect the solid product by vacuum filtration and wash it thoroughly with cold water to remove any residual acetic acid and salts.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final **2,2-Dibromo-6-methoxy-1-indanone**.

Core Reactivity Profile: A Tale of Two Bromines

The chemical behavior of **2,2-Dibromo-6-methoxy-1-indanone** is dominated by the gem-dibromo ketone functionality. This arrangement opens pathways for reductive processes and elegant molecular rearrangements.

Reductive Dehalogenation

The removal of the bromine atoms can be controlled to yield either the mono-bromo ketone or the parent ketone. This reaction typically involves a reducing agent that facilitates the cleavage of the C-Br bond.

- **Mechanism:** The reduction of α -halo ketones can proceed through one- or two-electron transfer mechanisms, depending on the reducing agent.^[7] This process generates a metal enolate intermediate in a site-specific manner. In the presence of a proton source (like a protic solvent), this enolate is quenched to form the dehalogenated ketone.^[7]
- **Selective Monodehalogenation:** Reagents can be chosen to selectively remove a single bromine atom, yielding 2-bromo-6-methoxy-1-indanone. This is a valuable intermediate in its own right, for instance, in the synthesis of α,β -unsaturated ketones via elimination.^[1]
- **Complete Dehalogenation:** Stronger reducing conditions or stoichiometric amounts of certain reagents like hydroiodic acid can remove both bromine atoms, regenerating the parent 6-methoxy-1-indanone.^[8] This can be useful for protecting the α -position during other transformations on the molecule.

The Favorskii Rearrangement: A Signature Reaction

The Favorskii rearrangement is arguably the most significant reaction of α -halo ketones, and **2,2-Dibromo-6-methoxy-1-indanone** is a prime substrate.^[9] This reaction involves treating the halo ketone with a base, leading to a rearranged carboxylic acid derivative through a ring-contraction mechanism.^{[10][11]}

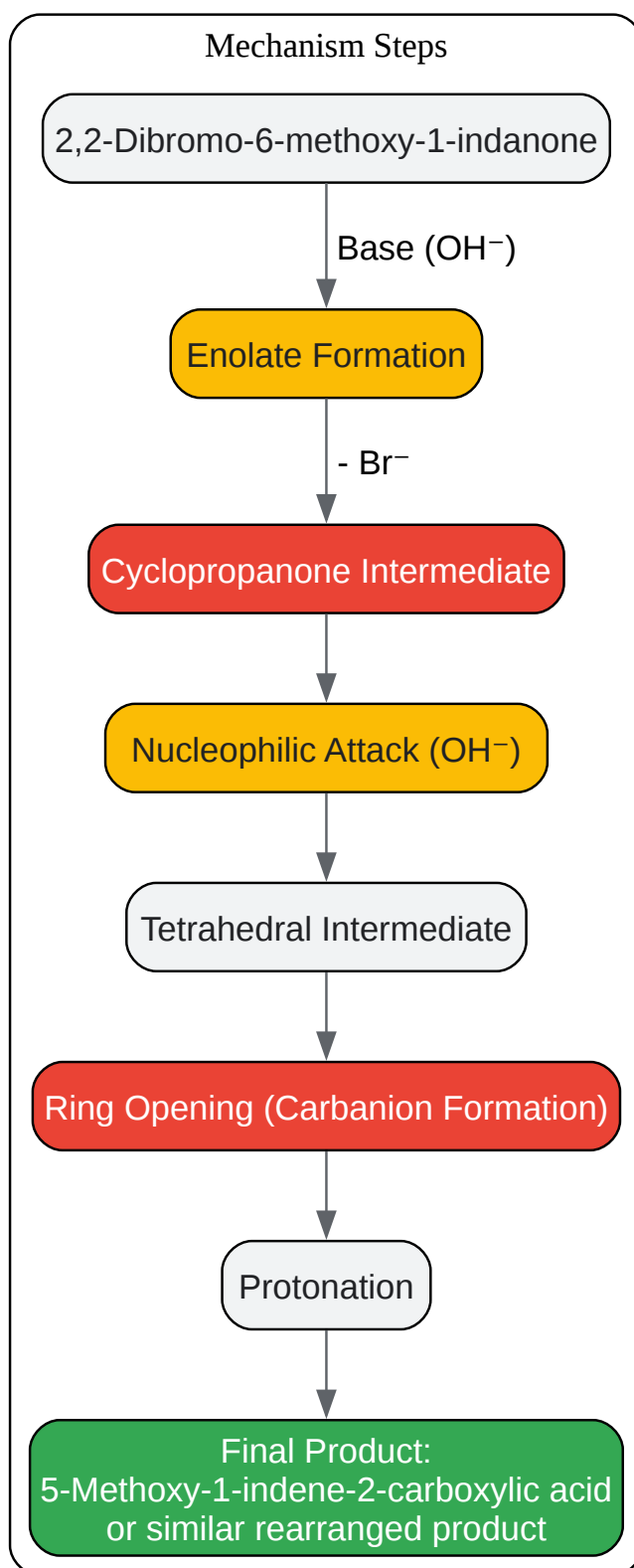
Causality of the Mechanism:

- **Enolate Formation:** The base (e.g., hydroxide or alkoxide) abstracts an acidic α' -proton (from the CH₂ group at position 3) to form an enolate. This occurs on the side of the ketone away

from the halogens.[9][12]

- Cyclopropanone Intermediate: The resulting enolate undergoes an intramolecular nucleophilic attack, displacing one of the bromide ions to form a highly strained bicyclic cyclopropanone intermediate.[12][13]
- Nucleophilic Attack: The nucleophilic base (e.g., OH^-) attacks the carbonyl carbon of the cyclopropanone.
- Ring Opening: The resulting tetrahedral intermediate collapses, and the strained three-membered ring opens to form a more stable carbanion. The ring opening typically occurs to yield the more stable (less substituted) carbanion.[12]
- Protonation: The carbanion is rapidly protonated by the solvent to yield the final product.

The outcome is a cyclopentane carboxylic acid derivative, representing a formal contraction of the indanone's six-membered aromatic-fused ring system, which is not what happens here. The five-membered ring of the indanone contracts. For a cyclic α -halo ketone, the result is a new ring with one fewer carbon atom.[9][10]



[Click to download full resolution via product page](#)

Figure 2: Mechanism of the Favorskii Rearrangement.

Experimental Protocol: Favorskii Rearrangement of 2,2-Dibromo-6-methoxy-1-indanone

Objective: To synthesize a ring-contracted carboxylic acid via the Favorskii rearrangement.

Materials:

- **2,2-Dibromo-6-methoxy-1-indanone** (1.0 eq)
- Potassium Hydroxide (KOH) or Sodium Methoxide (NaOMe) (3.0 eq or more)
- Solvent: Water/Dioxane mixture for KOH, or Methanol for NaOMe
- Round-bottom flask with reflux condenser and magnetic stirrer
- Hydrochloric Acid (HCl) for acidification

Procedure:

- **Setup:** Dissolve the dibromo-indanone in the chosen solvent system (e.g., aqueous dioxane) in a round-bottom flask.
- **Base Addition:** Add the base (e.g., a solution of KOH in water) to the flask.
- **Reaction:** Heat the mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by TLC. The highly strained cyclopropanone intermediate is formed and consumed in situ.[\[12\]](#)
- **Cooling and Acidification:** After the reaction is complete, cool the mixture to room temperature. If an ester was formed (using NaOMe), it can be isolated or hydrolyzed at this stage. For the carboxylic acid, carefully acidify the cooled basic solution with concentrated HCl until the pH is ~1-2.
- **Extraction:** The acidic aqueous layer is then extracted several times with an organic solvent like ethyl acetate.
- **Isolation:** The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude carboxylic acid product.

- Purification: The product can be further purified by recrystallization or column chromatography.

Synthetic Applications and Outlook

The reactivity of **2,2-Dibromo-6-methoxy-1-indanone** makes it a powerful tool for molecular architecture. Its primary applications stem directly from its core reactivity:

- Access to Strained Ring Systems: The Favorskii rearrangement provides an elegant route to cyclopentane derivatives, which can be challenging to synthesize otherwise.[\[10\]](#)
- Precursor to Unsaturated Systems: Selective mono-dehalogenation followed by base-induced elimination is a standard method for introducing α,β -unsaturation into carbonyl compounds.[\[6\]](#)
- Controlled Functionalization: Reductive dehalogenation generates specific enolates, allowing for subsequent stereocontrolled alkylation or aldol reactions at the α -position.[\[7\]](#)

In conclusion, **2,2-Dibromo-6-methoxy-1-indanone** is more than a simple halogenated ketone; it is a strategic intermediate whose reactivity can be precisely controlled by the choice of reagents and conditions. Its ability to undergo dehalogenation and rearrangement makes it a cornerstone for the synthesis of complex indanone derivatives and novel carbocyclic frameworks, ensuring its continued relevance in the fields of medicinal chemistry and materials science.

References

- Wikipedia. Reductive dehalogenation of halo ketones. [\[Link\]](#)
- Ghosh, A., & Sibi, M. P. (2020). The α,α -Dihalocarbonyl Building Blocks: An Avenue for New Reaction Development in Organic Synthesis. Chemistry – A European Journal. [\[Link\]](#)
- Detty, M. R., & McGarry, L. W. (1988). Dehalogenation of α -chloro and α -bromo ketones. Use of sodium O,O-diethyl phosphorotelluroate. The Journal of Organic Chemistry. [\[Link\]](#)
- Wikipedia. Favorskii rearrangement. [\[Link\]](#)

- Slideshare. Favorskii rearrangement----Sir Khalid (Organic). [[Link](#)]
- Albanese, D., Mottadelli, S., & Penso, M. (2006). Reductive Dehalogenation of α -Haloketones Promoted by Hydroiodic Acid and Without Solvent. Synthetic Communications. [[Link](#)]
- de Paula, J. C., et al. (2017). Design, synthesis and biological evaluation of novel donepezil-lipoic acid hybrids as multi-target directed ligands for the treatment of Alzheimer's disease. SciELO. [[Link](#)]
- Szymański, P., & Mlynarski, J. (2017). Synthesis of 1-indanones with a broad range of biological activity. Beilstein Journal of Organic Chemistry. [[Link](#)]
- Professor Dave Explains. (2022). Favorskii Rearrangement. [[Link](#)]
- Organic Chemistry Tutor. Favorskii Rearrangement. [[Link](#)]
- Mlynarski, J., & Szymański, P. (2017). Synthesis of 1-indanones with a broad range of biological activity. National Institutes of Health. [[Link](#)]
- Chem 215. The [3+2] Cycloaddition Reaction. [[Link](#)]
- Organic Chemistry Portal. Indanone synthesis. [[Link](#)]
- Pradal, A., et al. (2025). Indanone Building Blocks from Lignin Related C-9 Plaform Molecules. ChemRxiv. [[Link](#)]
- Ramasastry, S. S. V., & Ghorai, P. (2022). Annulations involving 1-indanones to access fused- and spiro frameworks. National Institutes of Health. [[Link](#)]
- Chemistry LibreTexts. 22.3: Alpha Halogenation of Aldehydes and Ketones. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Synthesis of 1-indanones with a broad range of biological activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. chemrxiv.org \[chemrxiv.org\]](#)
- [4. Annulations involving 1-indanones to access fused- and spiro frameworks - RSC Advances \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [5. 2,2-DIBROMO-1-INDANONE synthesis - chemicalbook \[chemicalbook.com\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. Reductive dehalogenation of halo ketones - Wikipedia \[en.wikipedia.org\]](#)
- [8. tandfonline.com \[tandfonline.com\]](#)
- [9. Favorskii rearrangement - Wikipedia \[en.wikipedia.org\]](#)
- [10. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [11. Favorskii rearrangement---Sir Khalid \(Organic\) | PPT \[slideshare.net\]](#)
- [12. youtube.com \[youtube.com\]](#)
- [13. organicchemistrytutor.com \[organicchemistrytutor.com\]](#)
- To cite this document: BenchChem. [Introduction: The Versatility of a Dihalogenated Ketone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13799939/docs#introduction-the-versatility-of-a-dihalogenated-ketone\]](https://www.benchchem.com/product/b13799939/docs#introduction-the-versatility-of-a-dihalogenated-ketone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)